

Technical Guide: Solubility Profiling of Brominated Pyrazole Alcohols

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Compound of Interest

Compound Name: *2-(3-bromo-1-methyl-1H-pyrazol-5-yl)propan-2-ol*

Cat. No.: *B15318308*

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Executive Summary

Brominated pyrazole alcohols (e.g., 4-bromo-3,5-dimethylpyrazole-1-methanol) represent a critical scaffold in drug discovery, often serving as intermediates for kinase inhibitors.[1] Their solubility profile is governed by a competition between the hydrophobic brominated pyrazole core and the hydrophilic hydroxyl moiety.

- DMSO (Dimethyl Sulfoxide): Acts as the primary solvent for stock solutions (20–100 mM) due to its high dielectric constant and ability to disrupt strong intermolecular hydrogen bonding.
- Methanol (MeOH): Serves as the thermodynamic solvent of choice for recrystallization and intermediate transfer. Solubility is highly temperature-dependent, allowing for efficient purification.[1]
- Bromination Effect: The introduction of a bromine atom at the C-4 position significantly increases lipophilicity (LogP) and molecular weight, generally reducing solubility compared to non-halogenated analogs, requiring optimized solvent systems.

Chemo-Physical Determinants of Solubility[1]

Understanding the molecular interactions is prerequisite to predicting solubility behavior.

The Solute: Brominated Pyrazole Alcohol

The molecule consists of three distinct functional regions:

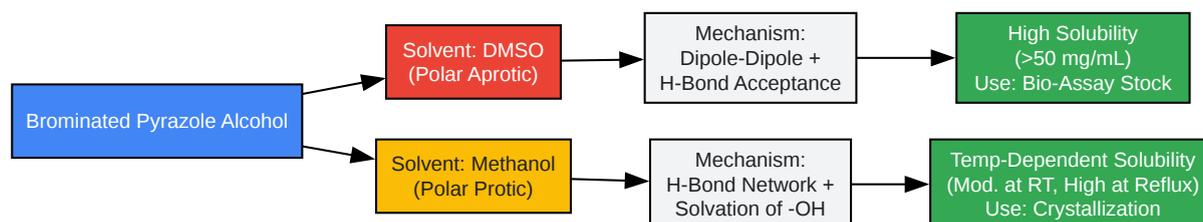
- Pyrazole Ring: A five-membered heterocycle acting as a weak base ($pK_a \sim 2.5$ for the conjugate acid).[1] It can accept hydrogen bonds.[2][3]
- Bromine Substituent (C-4): An electron-withdrawing, lipophilic group.[1] It increases the dipole moment but also enhances crystal lattice energy via halogen bonding, making the solid harder to dissolve.
- Hydroxyl Group (-OH): Whether attached via an alkyl linker (e.g., -CH₂OH) or directly to the ring, this group acts as both a Hydrogen Bond Donor (HBD) and Acceptor (HBA).

Solvent Interactions[4]

- DMSO ($\epsilon = 46.7$): As a polar aprotic solvent, DMSO is an exceptional H-bond acceptor.[1] It effectively solvates the hydroxyl proton of the pyrazole alcohol and interacts with the polarized pyrazole ring. It is the standard for biological assay stocks.
- Methanol ($\epsilon = 32.7$): As a polar protic solvent, Methanol can both donate and accept hydrogen bonds. It solvates the hydroxyl group effectively but is less capable of breaking the hydrophobic interactions of the brominated core compared to DMSO.

Solubility Logic Diagram

The following decision tree illustrates the solubility mechanism and solvent selection logic.



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Figure 1: Mechanistic workflow for solvent selection based on molecular interactions.

Reference Solubility Data

While specific values vary by exact derivative, the following data for 4-Bromo-3,5-dimethylpyrazole and its alcohol derivatives serves as the class standard.

Solvent	Solubility Classification	Est.[4][5] Saturation Conc. (25°C)	Temperature Sensitivity	Primary Application
DMSO	High	> 100 mg/mL	Low	NMR, Biological Stock
Methanol	Moderate	20 – 50 mg/mL	High	Recrystallization, LC-MS
Ethanol	Moderate	15 – 40 mg/mL	High	Green Chemistry Synthesis
Water	Low	< 1 mg/mL	Low	Anti-solvent (Precipitation)
DCM	Moderate	10 – 30 mg/mL	Moderate	Extraction / Work-up

Key Insight: The 4-bromo substituent renders the molecule significantly less water-soluble than the parent pyrazole.[1] However, the addition of a hydroxymethyl group (e.g., 1-methanol derivative) partially restores polarity, improving solubility in Methanol vs. the non-alcohol analog [1, 2].

Standard Operating Procedure (SOP): Determination of Thermodynamic Solubility

To ensure data integrity (E-E-A-T), use the Shake-Flask Method, the gold standard for equilibrium solubility [3, 4].

Materials Required

- Analyte: Brominated Pyrazole Alcohol (>98% purity).
- Solvents: HPLC-grade DMSO and Methanol.[1]
- Equipment: Orbital shaker (temp controlled), Centrifuge, HPLC-UV or LC-MS.[1]
- Filters: 0.22 μm PTFE (hydrophobic) for organic solvents.

Experimental Workflow

Step 1: Saturation

- Weigh approximately 10 mg of the solid compound into a 2 mL HPLC vial.
- Add 200 μL of solvent (DMSO or Methanol).
- Observation Check: If the solid dissolves immediately, add more solid until a suspension persists.
- Cap the vial and place it in the orbital shaker.

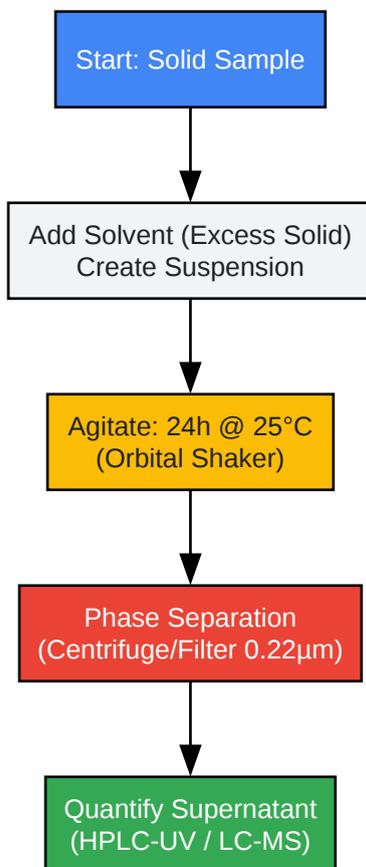
Step 2: Equilibration

- Agitation: Shake at 300 RPM for 24 hours at 25°C ($\pm 0.5^\circ\text{C}$).
- Sedimentation: Allow the vials to stand upright for 4 hours to let undissolved solids settle, or centrifuge at 10,000 RPM for 5 minutes.

Step 3: Sampling & Analysis

- Carefully remove the supernatant using a syringe.
- Filter through a 0.22 μm PTFE filter to remove micro-particulates.
- Dilution: Dilute the filtrate 100-fold with mobile phase (usually Acetonitrile/Water) to bring it within the linear range of the detector.
- Quantification: Inject into HPLC. Calculate concentration using a pre-established calibration curve.[6]

Workflow Diagram



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Figure 2: Step-by-step Shake-Flask protocol for ensuring thermodynamic equilibrium.

Troubleshooting & Optimization

Recrystallization Challenges

If the brominated pyrazole alcohol is too soluble in Methanol to crystallize at room temperature:

- Strategy: Use a binary solvent system. Dissolve in hot Methanol (minimal volume), then add Water (anti-solvent) dropwise until turbidity appears. Cool slowly.
- Rationale: Water forces the hydrophobic brominated core to aggregate, inducing precipitation [5].

NMR Sample Preparation

- Issue: Broad peaks in NMR.
- Cause: Hydrogen bonding between the alcohol -OH and the solvent.[1]
- Solution: Use DMSO-
. It breaks intermolecular H-bonds between solute molecules, resulting in sharper peaks.[1] If -OH proton exchange is undesirable, ensure the DMSO is strictly anhydrous [6].[1]

Stability Warning

Brominated pyrazoles can be light-sensitive.[1] Store DMSO stock solutions in amber vials at -20°C. Avoid leaving Methanol solutions open to air, as evaporation will rapidly change concentration, leading to precipitation.[1]

References

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